

3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole structure and nomenclature

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Compound of Interest

Compound Name: 3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole

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An In-depth Technical Guide to 3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, physicochemical properties, and synthesis of **3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole**. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Structure and Nomenclature

3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole is a heterocyclic compound belonging to the oxadiazole family. The 1,2,4-oxadiazole ring is a five-membered heterocycle containing one oxygen and two nitrogen atoms.^[1] This particular derivative is substituted at the 3-position with a chloromethyl group (-CH₂Cl) and at the 5-position with a methyl group (-CH₃).

Caption: Structure of **3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole**.

The nomenclature and key identifiers for this compound are summarized in the table below.

Identifier	Value	Citation
IUPAC Name	3-(chloromethyl)-5-methyl-1,2,4-oxadiazole	[2]
CAS Number	1192-80-9	[2]
Molecular Formula	C ₄ H ₅ ClN ₂ O	[2]
Synonyms	1,2,4-oxadiazole, 3-(chloromethyl)-5-methyl-	
InChI	InChI=1S/C4H5ClN2O/c1-3-6-4(2-5)7-8-3/h2H2,1H3	[2]
InChIKey	ZFYVXZGJPJTIPQ-UHFFFAOYSA-N	[2]
SMILES	<chem>CC1=NC(=NO1)CCI</chem>	[2]

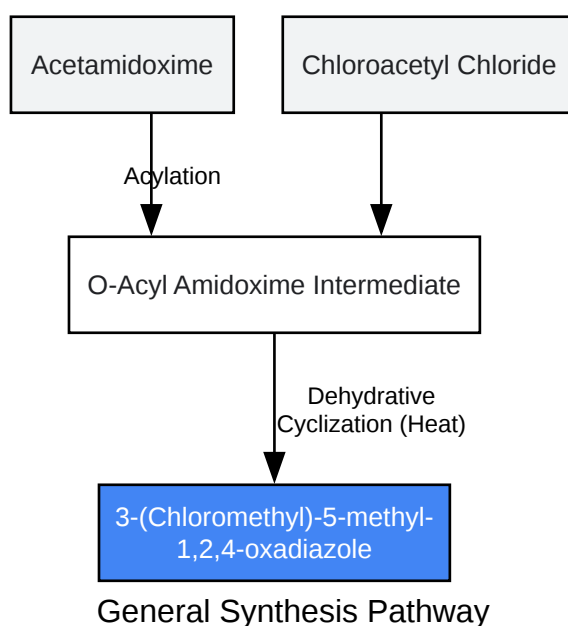
Physicochemical Properties

The computed and predicted physical and chemical properties of **3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole** are listed below. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Citation
Molecular Weight	132.55 g/mol	[2]
Monoisotopic Mass	132.0090405 Da	[2]
Density (Predicted)	1.29 g/cm ³	
Boiling Point (Predicted)	211.67 °C at 760 mmHg	
Melting Point (Predicted)	22.95 °C	
XLogP (Predicted)	1.0	[3]

Synthesis and Experimental Protocols

The synthesis of 3,5-disubstituted-1,2,4-oxadiazoles typically involves the condensation and subsequent cyclization of an amidoxime with a carboxylic acid derivative.[4] For **3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole**, a common pathway is the reaction between acetamidoxime and a chloroacetic acid derivative, such as chloroacetyl chloride, followed by dehydrative cyclization.



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Caption: General synthesis workflow for 1,2,4-oxadiazoles.

General Experimental Protocol

While a specific protocol for this exact molecule is not detailed in the provided results, a general procedure for the synthesis of 3,5-disubstituted-1,2,4-oxadiazoles from an amidoxime and an acyl chloride can be described as follows.

Materials:

- Acetamidoxime
- Chloroacetyl chloride
- Anhydrous pyridine or another suitable base

- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Dehydrating agent or conditions for thermal cyclization

Procedure:

- **Acylation:** Acetamidoxime is dissolved in an anhydrous solvent and cooled in an ice bath. A suitable base, such as pyridine, is added. Chloroacetyl chloride, dissolved in the same anhydrous solvent, is then added dropwise to the cooled solution while stirring. The reaction is typically allowed to proceed for several hours, gradually warming to room temperature, to form the O-acyl amidoxime intermediate.
- **Cyclization:** The intermediate is isolated, and cyclization is induced. This is often achieved by heating the intermediate in a high-boiling point solvent (e.g., xylene or toluene) to facilitate dehydration and ring closure. The reaction progress can be monitored using techniques like Thin-Layer Chromatography (TLC).
- **Purification:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The crude product is then purified, commonly through column chromatography or recrystallization, to yield the pure **3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole**.

Biological Activity and Applications

The 1,2,4-oxadiazole ring is a significant scaffold in medicinal chemistry, known as a bioisostere for amides and esters, which can improve metabolic stability.^[5] Derivatives of 1,2,4-oxadiazole have demonstrated a wide spectrum of biological activities, including:

- Antibacterial^{[1][6]}
- Antifungal^[5]
- Anticancer^{[5][6]}
- Anti-inflammatory^[5]
- Neuroprotective effects^[6]

While specific bioactivity data for **3-(Chloromethyl)-5-methyl-1,2,4-oxadiazole** is limited in the search results, its structural features make it a valuable intermediate in the synthesis of more complex molecules for drug discovery.[7] The chloromethyl group is a reactive handle that allows for further chemical modification, enabling the creation of libraries of compounds for screening against various therapeutic targets.[5] For instance, similar chloromethyl-oxadiazole structures are used to synthesize thioether derivatives, which have shown potential as enzyme inhibitors.[5]

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